

5 α -Androstenone-d4 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5 α -Androstenone-d4

Cat. No.: B15145071

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Technical Guide: 5 α -Androstenone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 5 α -Androstenone-d4, a deuterated isotopologue of the endogenous steroid 5 α -Androstenone. This document covers its fundamental properties, a detailed experimental protocol for its use as an internal standard in quantitative analysis, and an exploration of the relevant biological pathways.

Core Properties of 5 α -Androstenone-d4

5 α -Androstenone-d4 is a stable, isotopically labeled form of 5 α -Androstenone, a pheromonal steroid. The inclusion of four deuterium atoms increases its molecular weight, making it an ideal internal standard for mass spectrometry-based quantification of the unlabeled analyte.

Property	Value
CAS Number (unlabeled)	18339-16-7
Molecular Formula	C ₁₉ H ₂₄ D ₄ O
Molecular Weight	276.45 g/mol

Experimental Protocol: Quantification of 5 α -Androstenone in Plasma using GC-MS

This protocol details a general procedure for the quantification of 5 α -Androstenone in a plasma sample using Gas Chromatography-Mass Spectrometry (GC-MS) with 5 α -Androstenone-d4 as an internal standard.

Sample Preparation and Extraction

- **Internal Standard Spiking:** To 1 mL of plasma sample, add a known concentration of 5 α -Androstenone-d4 solution in a suitable solvent (e.g., methanol).
- **Protein Precipitation:** Add 2 mL of ice-cold acetonitrile to the plasma sample, vortex thoroughly, and centrifuge at 4°C for 10 minutes at 10,000 x g to pellet the precipitated proteins.
- **Liquid-Liquid Extraction:** Transfer the supernatant to a clean glass tube. Add 5 mL of a hexane:ethyl acetate (9:1 v/v) mixture, vortex for 2 minutes, and centrifuge for 5 minutes at 2,000 x g to separate the phases.
- **Evaporation:** Carefully transfer the upper organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

Derivatization

Due to the low volatility of steroids, derivatization is a crucial step for GC-MS analysis.[\[1\]](#)

- To the dried extract, add 50 μ L of N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) with 1% trimethylchlorosilane (TMCS) and 50 μ L of pyridine.
- Cap the vial tightly and heat at 60°C for 1 hour to form the trimethylsilyl (TMS) ether derivatives.
- Cool the sample to room temperature before injection into the GC-MS system.

GC-MS Analysis

- **Gas Chromatograph (GC) Conditions:**

- Column: A non-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 μ m film thickness 5% phenyl methylpolysiloxane column.
- Injector Temperature: 280°C.
- Oven Temperature Program: Start at 150°C, hold for 1 minute, ramp to 280°C at 20°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Ions to Monitor:
 - 5 α -Androstenone-TMS derivative: Monitor the molecular ion and characteristic fragment ions.
 - 5 α -Androstenone-d4-TMS derivative: Monitor the corresponding molecular ion and fragment ions, which will be shifted by +4 m/z.

Quantification

- Construct a calibration curve by plotting the ratio of the peak area of the analyte (5 α -Androstenone) to the peak area of the internal standard (5 α -Androstenone-d4) against the concentration of the analyte.
- Determine the concentration of 5 α -Androstenone in the unknown samples by interpolating their peak area ratios on the calibration curve.

Biological Signaling and Metabolic Pathway

5 α -Androstenone is an endogenous steroid synthesized from cholesterol. It is known to act as a pheromone and has been shown to be a positive allosteric modulator of the GABA-A receptor.[2]

Caption: Biosynthesis of 5 α -Androstenone and its modulation of the GABAA receptor.

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References

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- 2. The pheromone androstenol (5 alpha-androst-16-en-3 alpha-ol) is a neurosteroid positive modulator of GABAA receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5 α -Androstenone-d4 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15145071#5a-androstenone-d4-cas-number-and-molecular-weight]

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